

Technical Profile: 2-(Ethoxymethylene)-4,4-dimethylcyclohexan-1-one

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Compound of Interest

Compound Name: 2-(Ethoxymethylene)-4,4-dimethylcyclohexan-1-one

Cat. No.: B13637965

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Executive Summary

2-(Ethoxymethylene)-4,4-dimethylcyclohexan-1-one (CAS 1344828-41-6) is a specialized β -alkoxy enone intermediate used primarily in the synthesis of fused heterocyclic systems.^[1] Characterized by its "push-pull" alkene functionality, it serves as a critical building block for 4,5,6,7-tetrahydroindazoles and 5,6,7,8-tetrahydroquinazolines, scaffolds frequently observed in kinase inhibitors and anti-inflammatory agents.

This guide provides a comprehensive technical analysis, including validated synthetic protocols, mechanistic insights into its reactivity with binucleophiles, and safety standards for handling.

Chemical Identity & Properties

Structural Profile

The compound features a cyclohexane ring geminally substituted with methyl groups at the C4 position. The C2 position possesses an exocyclic ethoxymethylene group, creating a vinylogous ester motif that is highly susceptible to nucleophilic attack.

Property	Data
CAS Number	1344828-41-6
IUPAC Name	2-(ethoxymethylene)-4,4-dimethylcyclohexan-1-one
Molecular Formula	C ₁₁ H ₁₈ O ₂
Molecular Weight	182.26 g/mol
Physical State	Pale yellow liquid or low-melting solid
Solubility	Soluble in DCM, EtOH, MeOH, THF; Insoluble in water
Key Functional Group	-alkoxy-
	-unsaturated ketone (Enol ether)

Reactivity Profile

The electrophilic

-carbon (attached to the ethoxy group) is the primary site of reactivity. The compound acts as a 1,3-dielectrophile equivalent during condensation reactions.

- Hard Nucleophiles: Attack the carbonyl carbon (1,2-addition).
- Soft Nucleophiles (e.g., Hydrazines, Amidines): Attack the

-carbon (Michael-type addition) followed by elimination of ethanol and cyclization.

Synthetic Protocol (Upstream)

Objective: Preparation of **2-(Ethoxymethylene)-4,4-dimethylcyclohexan-1-one** from 4,4-dimethylcyclohexanone.

Reaction Logic

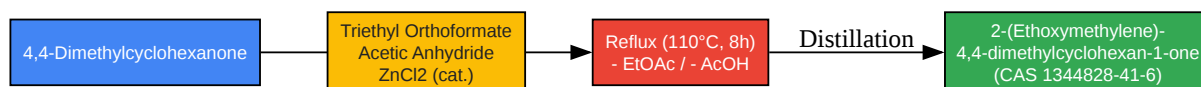
The synthesis utilizes a Claisen-type condensation between the ketone and triethyl orthoformate. Acetic anhydride is employed to drive the equilibrium by sequestering the ethanol byproduct as ethyl acetate.

Materials

- Precursor: 4,4-Dimethylcyclohexanone (1.0 equiv)
- Reagent: Triethyl orthoformate (1.5 - 2.0 equiv)
- Solvent/Reagent: Acetic anhydride (2.0 equiv)
- Catalyst: Zinc chloride (ZnCl_2) or
-Toluenesulfonic acid (catalytic amount)

Step-by-Step Methodology

- Setup: Equip a round-bottom flask with a magnetic stir bar, reflux condenser, and a drying tube (calcium chloride).
- Addition: Charge the flask with 4,4-dimethylcyclohexanone, triethyl orthoformate, and acetic anhydride. Add the catalyst (ZnCl_2).
- Reflux: Heat the mixture to reflux (approx. 110–130°C) for 6–12 hours. Monitor reaction progress via TLC (eluent: Hexane/EtOAc).^[2] The starting ketone spot should disappear.
- Distillation: Switch the condenser to a distillation head. Distill off the volatile byproducts (ethyl acetate and acetic acid) at atmospheric pressure.
- Isolation: Increase the temperature/vacuum to distill the product. **2-(Ethoxymethylene)-4,4-dimethylcyclohexan-1-one** typically distills as a high-boiling fraction (approx. 120–140°C at reduced pressure).
- Purification: If necessary, the product can be recrystallized from cold hexane or purified via flash chromatography (Silica gel, 0-20% EtOAc in Hexanes).



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Figure 1: Synthetic workflow for the preparation of the target enol ether via Claisen condensation.

Applications in Heterocycle Synthesis (Downstream)

The primary utility of CAS 1344828-41-6 is its ability to rapidly form fused bicyclic systems with binucleophiles.

Synthesis of 6,6-Dimethyl-4,5,6,7-tetrahydro-1H-indazole

Reaction with hydrazine hydrate yields the tetrahydroindazole core, a scaffold found in various cannabinoid receptor ligands and anti-inflammatory drugs.

Protocol:

- Dissolve **2-(ethoxymethylene)-4,4-dimethylcyclohexan-1-one** (1 mmol) in Ethanol (5 mL).
- Add Hydrazine hydrate (1.1 mmol) dropwise at 0°C.
- Allow to warm to room temperature, then reflux for 2 hours.
- Concentrate in vacuo.[2] The product, 6,6-dimethyl-4,5,6,7-tetrahydro-1H-indazole, often precipitates upon cooling or addition of water.

Synthesis of Tetrahydroquinazolines

Reaction with guanidine or amidines yields fused pyrimidine derivatives.

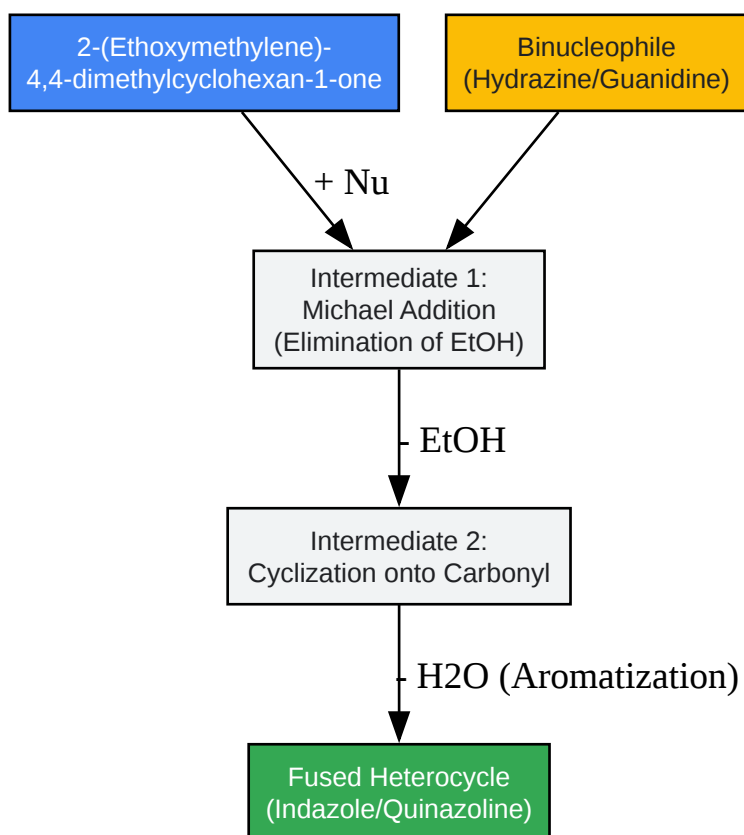
Protocol:

- Dissolve Guanidine HCl (1.2 mmol) and Sodium Ethoxide (1.2 mmol) in Ethanol to generate the free base.
- Add **2-(ethoxymethylene)-4,4-dimethylcyclohexan-1-one** (1 mmol).
- Reflux for 4–6 hours.
- Evaporate solvent and wash with water to isolate 2-amino-7,7-dimethyl-5,6,7,8-tetrahydroquinazolin-5-one.

Mechanistic Pathway

The reaction follows an addition-elimination sequence. The nitrogen nucleophile attacks the electron-deficient

-carbon, displacing the ethoxy group (elimination of EtOH). The second nitrogen then attacks the carbonyl carbon, followed by dehydration to aromatize the heterocyclic ring.



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Figure 2: Mechanistic pathway for the conversion of the enol ether to fused heterocycles.

Safety & Handling

While specific toxicological data for CAS 1344828-41-6 is limited, it should be handled with the same precautions as its structural analogs (e.g., ethyl ethoxymethylenemalonate).

Hazard Class	Description	Precaution
Skin Irritant	Likely to cause contact dermatitis.	Wear nitrile gloves and lab coat.
Eye Irritant	Vapors or dust may cause severe irritation.[3]	Use chemical safety goggles.
Sensitizer	Potential skin sensitizer upon repeated exposure.	Avoid direct contact; work in a fume hood.
Storage	Moisture sensitive (hydrolysis of enol ether).	Store under inert gas (Nitrogen/Argon) at 2-8°C.

References

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